

safety and handling precautions for solid HOAt

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Compound of Interest

Compound Name: HOAt

Cat. No.: B021763

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An In-depth Technical Guide to the Safety and Handling of Solid 1-Hydroxy-7-azabenzotriazole (**HOAt**)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for solid 1-Hydroxy-7-azabenzotriazole (**HOAt**), a reagent widely used in peptide synthesis. Adherence to these guidelines is critical for ensuring laboratory safety and maintaining the integrity of the reagent.

Chemical and Physical Properties

Solid **HOAt** is a white to off-white or light yellow crystalline powder.^{[1][2]} It is known for its role as a highly efficient additive in peptide coupling reactions, where it enhances reaction rates and suppresses racemization.^{[3][4][5]} While sparingly soluble in water, it dissolves in polar aprotic solvents such as dimethylformamide (DMF), acetonitrile, and dimethyl sulfoxide (DMSO).^[1]

Hazard Identification and Classification

HOAt is classified as a hazardous substance and requires careful handling. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals designates it with multiple hazard pictograms, indicating its potential risks.

GHS Pictograms:

- GHS01: Explosive^[6]

- GHS05: Corrosive[\[6\]](#)
- GHS06: Toxic[\[6\]](#)
- GHS07: Exclamation mark[\[6\]](#)

Signal Word: Danger[\[6\]](#)

Hazard and Precautionary Statements

A summary of key Hazard (H) and Precautionary (P) statements associated with **HOAt** is provided below. This is not an exhaustive list, and users should consult the full Safety Data Sheet (SDS) for complete information.

Category	Code	Statement	Citations
Hazard	H204	Fire or projection hazard	[2] [7]
H301	Toxic if swallowed	[2] [7]	
H315	Causes skin irritation	[2] [7]	
H318	Causes serious eye damage	[2] [7]	
H335	May cause respiratory irritation	[2] [7]	
Precautionary	P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	[2] [8] [9]
P250	Do not subject to grinding/shock/friction	[2] [8] [9]	
P261	Avoid breathing dust/fume/gas/mist/vapors/spray	[2]	
P270	Do not eat, drink or smoke when using this product	[2] [7] [8]	
P280	Wear protective gloves/protective clothing/eye protection/face protection	[2] [7] [8]	
P301+P310	IF SWALLOWED: Immediately call a POISON CENTER or doctor	[7]	

	IF IN EYES: Rinse cautiously with water for several minutes.	
P305+P351+P338	Remove contact lenses, if present and easy to do. Continue rinsing.	[7]

Quantitative Safety Data

The following table summarizes key quantitative data related to the safety of solid **HOAt**.

Parameter	Value	Citations
Melting Point	213 - 216 °C (415 - 421 °F)	[2][6]
Decomposition Temperature	198 °C (388 °F)	[2]
NFPA Rating	Health: 1, Flammability: 2, Instability: 0	[7]
Partition Coefficient (log Pow)	0.033	[2]
Relative Density	0.973 g/cm ³ at 20 °C	[10]

Stability and Reactivity

Solid **HOAt** is stable under recommended storage conditions but can be hazardous if handled improperly.[7]

- **Conditions to Avoid:** It is crucial to avoid dust generation, heat, shock, and friction.[2][3][7] The material should be kept away from all sources of ignition.[7] Violent decomposition can occur if the material is dried at elevated temperatures.[4][11]
- **Incompatible Materials:** **HOAt** is incompatible with strong oxidizing agents, strong reducing agents, and acidic or basic substances that could promote decomposition.[1][3][7]

- Hazardous Decomposition Products: Thermal decomposition can generate toxic gases, including carbon oxides and nitrogen oxides.[\[5\]](#)[\[7\]](#)

Handling and Storage

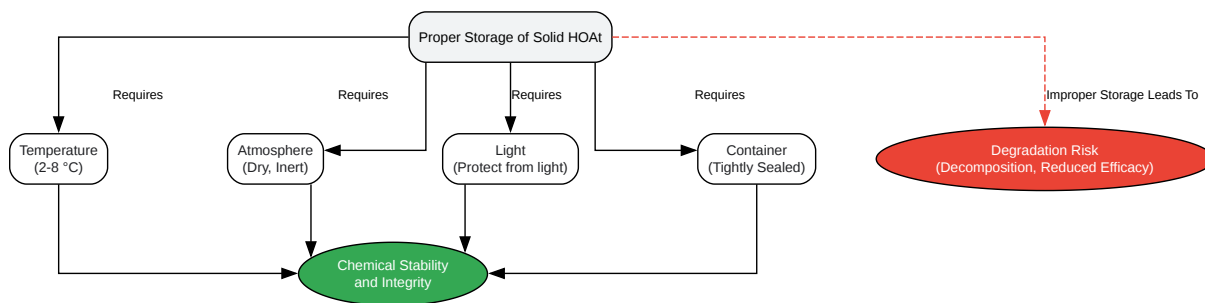
Proper handling and storage procedures are essential to mitigate the risks associated with solid **HOAt**.

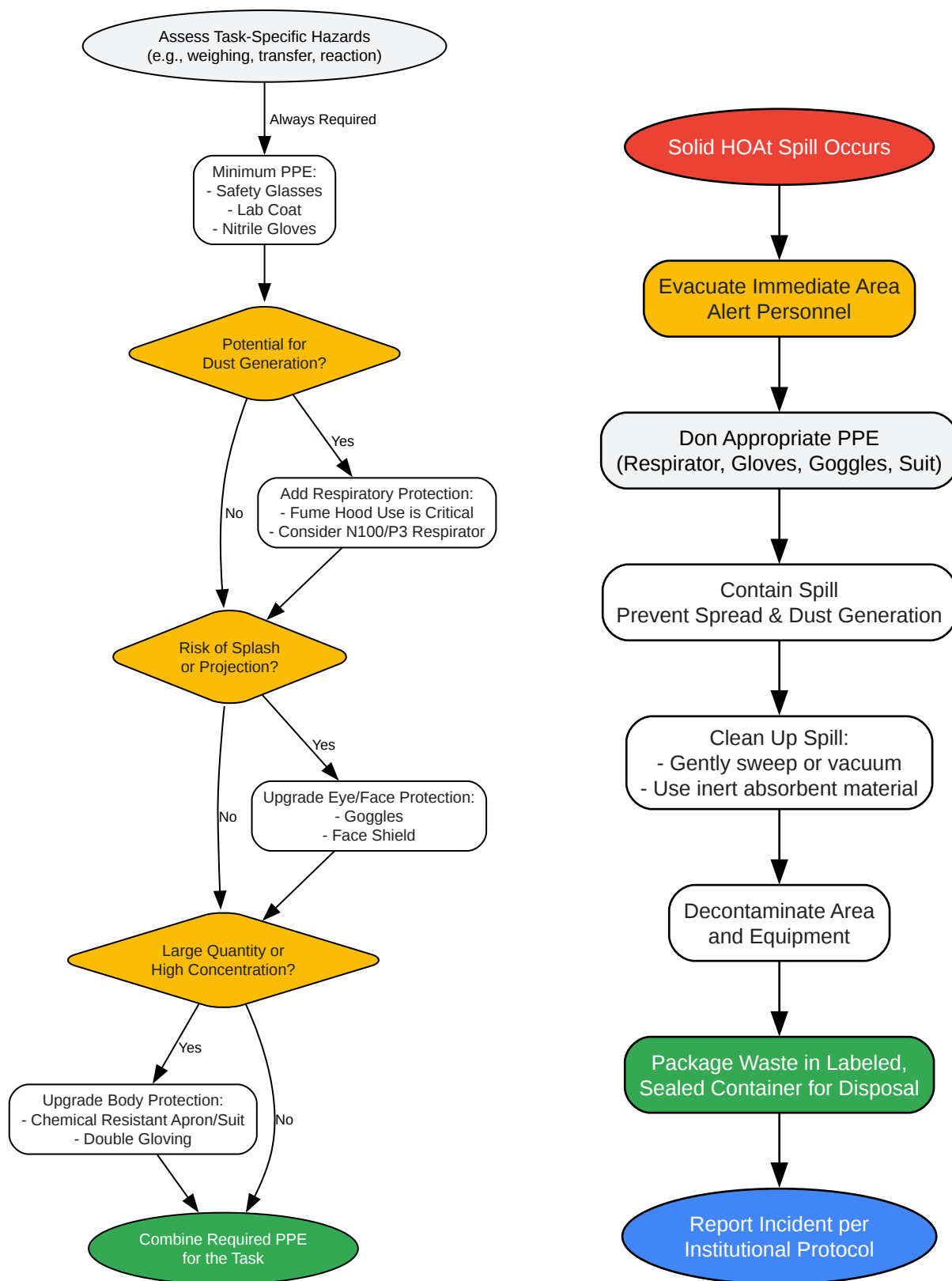
Safe Handling

- Always handle chemicals in a well-ventilated area, preferably under a fume hood.[\[7\]](#)[\[12\]](#)
- Avoid contact with skin, eyes, and clothing.[\[7\]](#)
- Minimize dust generation and accumulation during handling.[\[7\]](#) Use a scoop or spatula to remove the solid from its container.[\[12\]](#)
- Do not subject the material to grinding, shock, or friction.[\[2\]](#)[\[8\]](#)
- Keep the container tightly closed when not in use.[\[7\]](#)
- Wash hands thoroughly after handling.[\[7\]](#) Do not eat, drink, or smoke in the work area.[\[2\]](#)[\[7\]](#)

Storage Conditions

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[3\]](#)[\[7\]](#)
- The recommended storage temperature is between 2°C and 8°C.[\[1\]](#)[\[2\]](#)
- Protect the material from moisture and light.[\[1\]](#) For optimal stability, storage under an inert atmosphere is recommended.[\[1\]](#)
- Store away from incompatible substances and sources of ignition.[\[1\]](#)[\[7\]](#)





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